

# Recoflavone antioxidant and anti-inflammatory properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Recoflavone

CAS No.: 203191-10-0

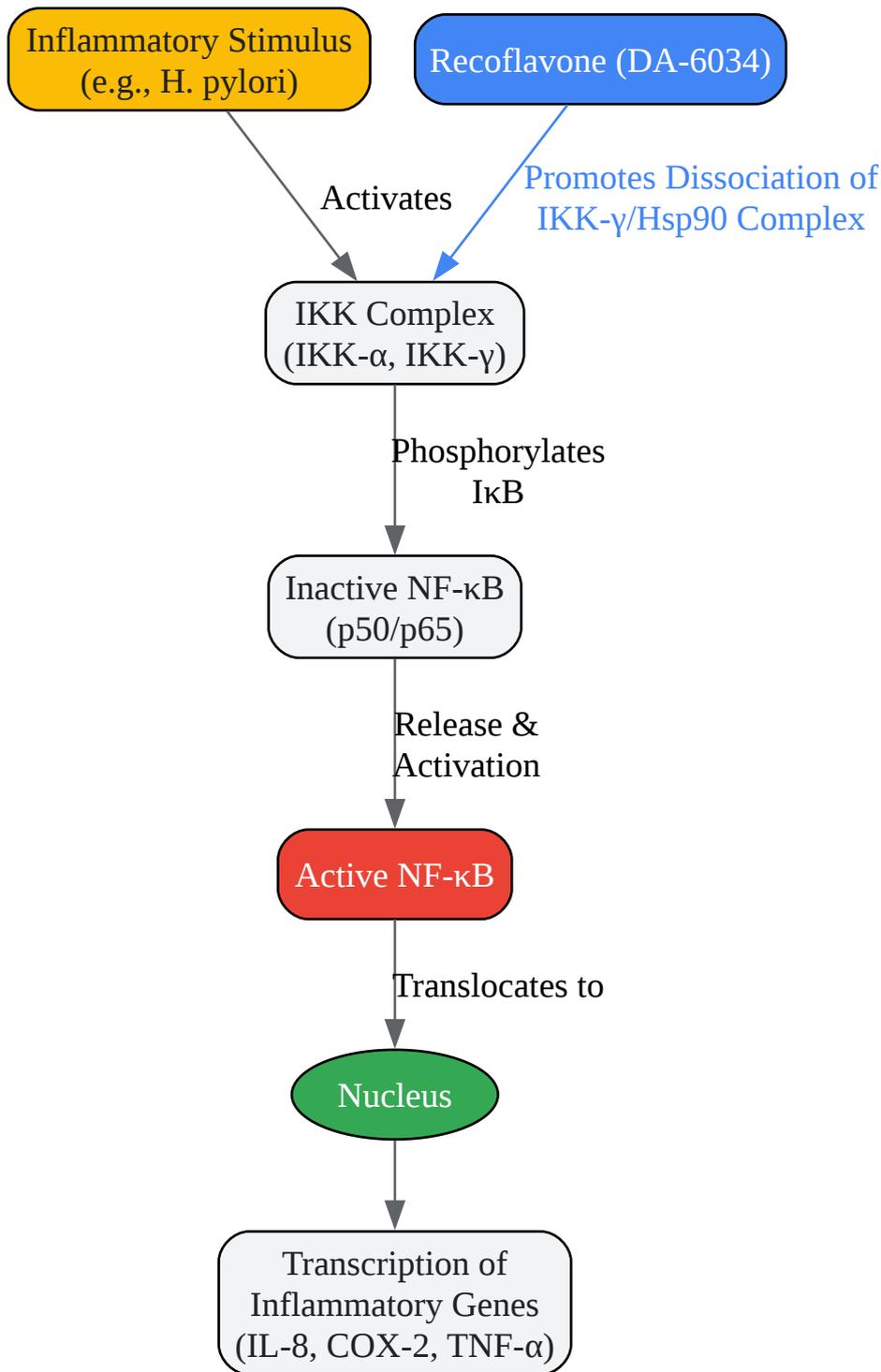
Cat. No.: S541159

[Get Quote](#)

## Molecular Mechanisms of Action

**Recoflavone** is a synthetic derivative of the flavonoid **Eupatilin** and exhibits a multi-targeted mechanism of action, primarily centered on inhibiting the NF- $\kappa$ B pathway and modulating key inflammatory players [1] [2].

The diagram below illustrates the core anti-inflammatory mechanism of **Recoflavone** via NF- $\kappa$ B pathway inhibition.



[Click to download full resolution via product page](#)

Diagram 1: **Recoflavone** inhibits NF-κB activation by disrupting the IKK-γ/Hsp90 complex, a key step in the inflammatory signaling cascade [3] [1].

In addition to the NF-κB pathway, research indicates that flavonoids similar to **Recoflavone** can influence other critical targets [4] [5]. The table below summarizes its key molecular interactions.

Target/Pathway	Mechanistic Action	Biological Consequence
NF-κB Pathway [3] [1]	Promotes dissociation of the IKK-γ/Hsp90 complex, inhibiting IKK activity.	Suppression of pro-inflammatory gene expression (e.g., IL-8, COX-2).
COX-1 / COX-2 [2]	Inhibition of cyclooxygenase enzymes.	Reduced synthesis of prostaglandins, leading to decreased inflammation and pain.
Intracellular Ca <sup>2+</sup> [1]	Induces an increase in intracellular calcium ([Ca <sup>2+</sup> ] <sub>i</sub> ) in epithelial cells.	Promotes mucin secretion and protects mucosal barriers.
ERK Pathway [1]	Modulates ERK signaling in intestinal injury models.	Contributes to cytoprotective and healing effects.

## Preclinical and Experimental Evidence

Substantial *in vitro* and *in vivo* data support the therapeutic potential of **Recoflavone**.

## Summary of Experimental Findings

The table below consolidates key experimental results from preclinical studies.

Model System	Dosage / Concentration	Key Findings	Citation
H. pylori-infected gastric epithelial cells (MKN-45)	Not Specified	Significantly inhibited NF-κB activation and upregulated IL-8 expression.	[3]

Model System	Dosage / Concentration	Key Findings	Citation
Human corneal epithelial cells	100 - 250 $\mu$ M	Increased secretion of mucin-like glycoproteins.	[1]
Human conjunctival epithelial cells	200 $\mu$ M	Significantly increased production of MUC1, MUC5AC, MUC16, and other mucins.	[1]
Rabbit dry eye model	3% eye drops (single dose)	Significantly reduced corneal damage and permeability.	[1]
Rat small intestinal injury	30 mg/kg (oral, every 12h, 3 days)	Reduced intestinal permeability; increased ERK expression.	[1]
Mouse colitis-associated cancer	30 mg/kg (oral gavage, twice daily, 8 weeks)	Reduced colon tumor number; inhibited Ki-67, COX-2, and phospho-IKK $\alpha$ .	[1]

## Therapeutic Applications and Indications

Based on its mechanisms and experimental data, **Recoflavone** is primarily investigated for conditions involving inflammation and mucosal damage [1] [2].

- **Gastrointestinal Protection:** Demonstrated protective effects in models of **H. pylori-induced gastritis** and **indomethacin-induced small intestinal injury** [3] [1].
- **Ocular Surface Disease:** Promotes mucin secretion and reduces corneal damage in **dry eye disease** models [1].
- **Inflammatory Bowel Disease (IBD) and Cancer:** Shows promise in **colitis-associated cancer** models by reducing tumor number and inhibiting pro-inflammatory and proliferative markers (COX-2, Ki-67) [1].
- **Other Inflammatory Conditions:** Its multi-targeted anti-inflammatory and immunomodulatory properties suggest potential for **rheumatoid arthritis and psoriasis** [2].

## Research Protocols and Methodologies

For researchers aiming to investigate **Recoflavone**, here are key experimental approaches derived from the literature.

## Assessing Anti-inflammatory Activity via NF- $\kappa$ B Pathway

- **Cell-based models:** Use human gastric epithelial cell lines (e.g., MKN-45) stimulated with *H. pylori* or other inflammatory inducers like TNF- $\alpha$  [3].
- **Key Assays:**
  - **Electrophoretic Mobility Shift Assay (EMSA) or Luciferase Reporter Assay:** To measure NF- $\kappa$ B DNA-binding activity and transcriptional activation [3].
  - **IKK Kinase Assay:** To directly measure the inhibition of IKK activity [3].
  - **Co-Immunoprecipitation (Co-IP):** To detect the dissociation of the IKK- $\gamma$ /Hsp90 complex upon **Recoflavone** treatment [3].
  - **ELISA or qRT-PCR:** To quantify the downregulation of NF- $\kappa$ B target genes like **IL-8** and **COX-2** [3].

## Evaluating Antioxidant Capacity

While specific assays for **Recoflavone** were not detailed in the results, standard spectrophotometric methods for flavonoids include [6] [7]:

- **DPPH Assay:** Measures free radical scavenging activity. Results are often expressed as **IC<sub>50</sub>** (concentration providing 50% inhibition) [6] [7].
- **ABTS Assay:** Another common method to determine total antioxidant capacity [6] [7].
- **FRAP and CUPRAC Assays:** Assess the reducing power of the compound [6].

## Key Considerations for Research and Development

- **Multi-targeted Action:** Unlike single-target drugs, **Recoflavone**'s synergy across NF- $\kappa$ B, COX, and mucin secretion pathways may offer enhanced efficacy and lower side effects [4] [2].
- **Oral Bioavailability:** As a flavonoid derivative, absorption and bioavailability are critical. Preclinical data show oral activity, but further formulation work (e.g., nanoparticles, liposomes) may be beneficial [5].
- **Safety Profile:** Existing preclinical studies report protective effects without significant adverse events, but comprehensive toxicological studies are essential for clinical translation [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]
2. What is Recoflavone used for? [synapse.patsnap.com]
3. A mechanism for the action of the compound DA-6034 ... [pubmed.ncbi.nlm.nih.gov]
4. Therapeutic Potential of Flavonoids in Pain and Inflammation [mdpi.com]
5. Anti-Inflammatory Mechanisms of Dietary Flavones [mdpi.com]
6. Spectrophotometric Methods for Measurement of Antioxidant ... [pmc.ncbi.nlm.nih.gov]
7. Determination of bioactive and anti-inflammatory molecules of ...  
[bmccomplementmedtherapies.biomedcentral.com]

To cite this document: Smolecule. [Recoflavone antioxidant and anti-inflammatory properties].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b541159#recoflavone-antioxidant-and-anti-inflammatory-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)